

Personal protective equipment for handling 4,4-Dimethyl-3-oxo-pentanal

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Compound of Interest

Compound Name: 4,4-Dimethyl-3-oxo-pentanal

Cat. No.: B1293862

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Essential Safety and Handling Guide for 4,4-Dimethyl-3-oxo-pentanal

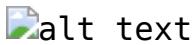
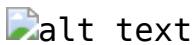
Audience: Researchers, scientists, and drug development professionals.

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4,4-Dimethyl-3-oxo-pentanal** (CAS No. 23459-13-4) in a laboratory setting. The information is compiled from safety data for structurally similar compounds and general best practices for handling aldehydes and ketones.

Hazard Identification and GHS Classification

While a specific Safety Data Sheet (SDS) for **4,4-Dimethyl-3-oxo-pentanal** is not readily available, data from analogous compounds such as 4-Oxopentanal and Pivaloylacetone suggests the following hazard classifications under the Globally Harmonized System (GHS).

Pictograms:



Signal Word: Warning

Hazard Statements:

- H226: Flammable liquid and vapor. [1]* H302: Harmful if swallowed. [2]* H315: Causes skin irritation. [2][3]* H319: Causes serious eye irritation. [2][3]* H335: May cause respiratory irritation. [1][2] Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below. [1][3][4]

Code	Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
P261	Avoid breathing mist or vapors.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.

| P501 | Dispose of contents/container to an approved waste disposal plant. |

Physical and Chemical Properties

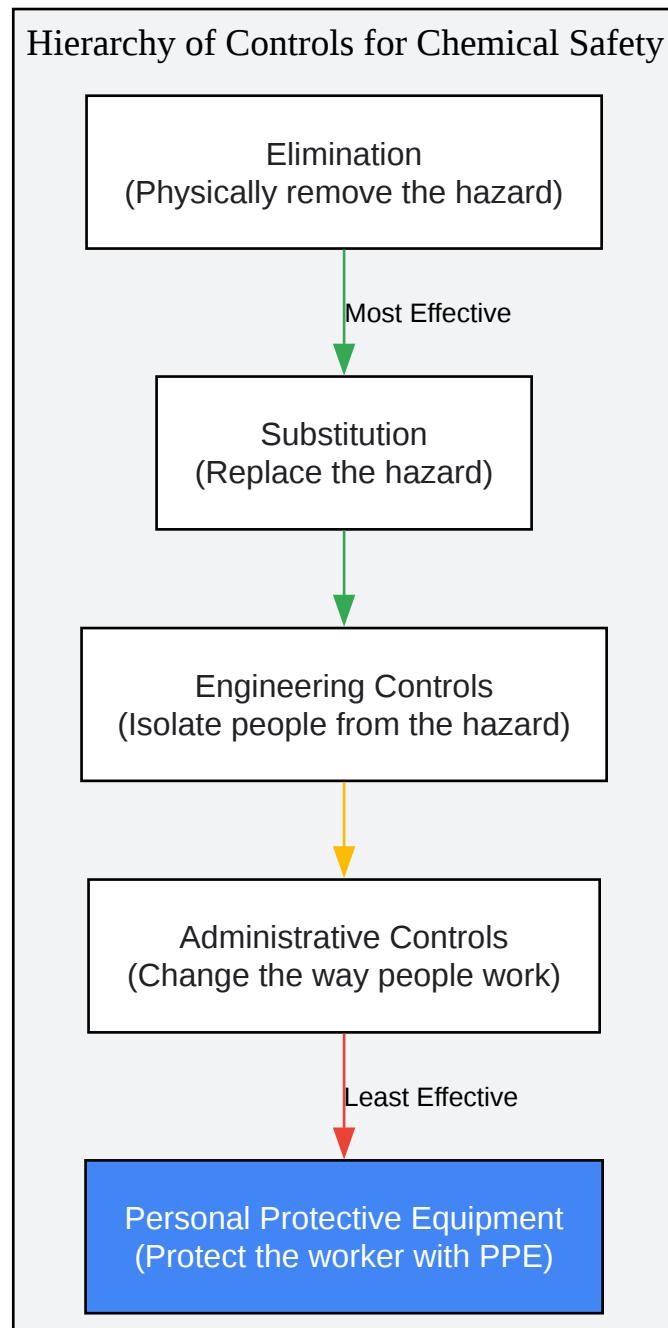
Property	Value
Molecular Formula	C ₇ H ₁₂ O ₂
Molecular Weight	128.17 g/mol
CAS Number	23459-13-4 [5][6]
Appearance	Likely a colorless to pale yellow liquid. [5]
Odor	Distinctive odor, typical of aldehydes. [5]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure. The following table summarizes the recommended PPE for handling **4,4-Dimethyl-3-oxo-pentanal**.

Body Part	PPE	Specifications
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Ensure gloves are inspected for integrity before use. [2]
Eyes/Face	Safety goggles or face shield	Use chemical splash goggles. A face shield should be worn in addition to goggles when there is a significant risk of splashing.
Body	Laboratory coat	A flame-retardant lab coat that fastens securely is required.
Respiratory	Respirator (if necessary)	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate or for spill cleanup, a NIOSH-approved respirator with organic vapor cartridges is necessary.

Below is a diagram illustrating the hierarchy of controls for handling hazardous chemicals.



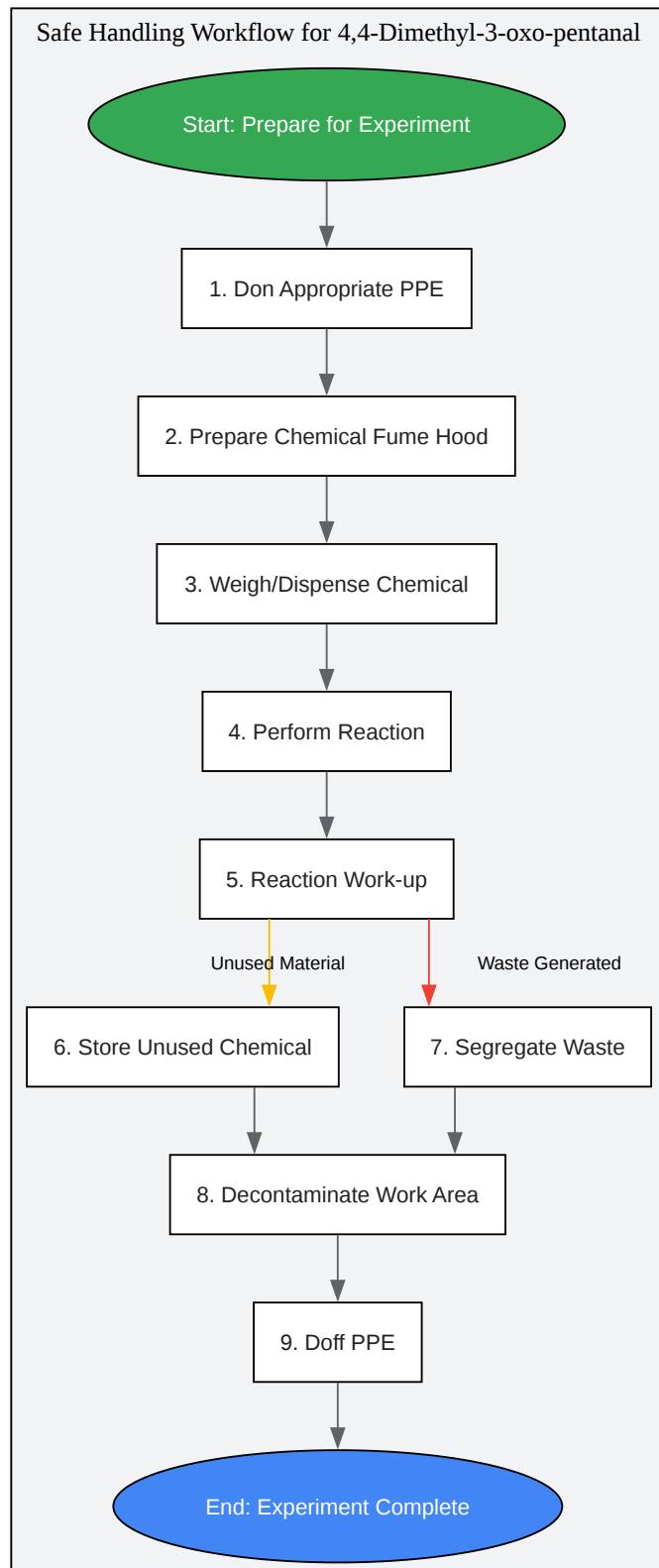
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Caption: Hierarchy of controls for managing chemical hazards.

Operational Plan: Safe Handling and Storage

Adherence to the following step-by-step procedures is crucial for the safe handling and storage of **4,4-Dimethyl-3-oxo-pentanal**.

Experimental Workflow:

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Caption: Step-by-step workflow for safely handling **4,4-Dimethyl-3-oxo-pentanal**.

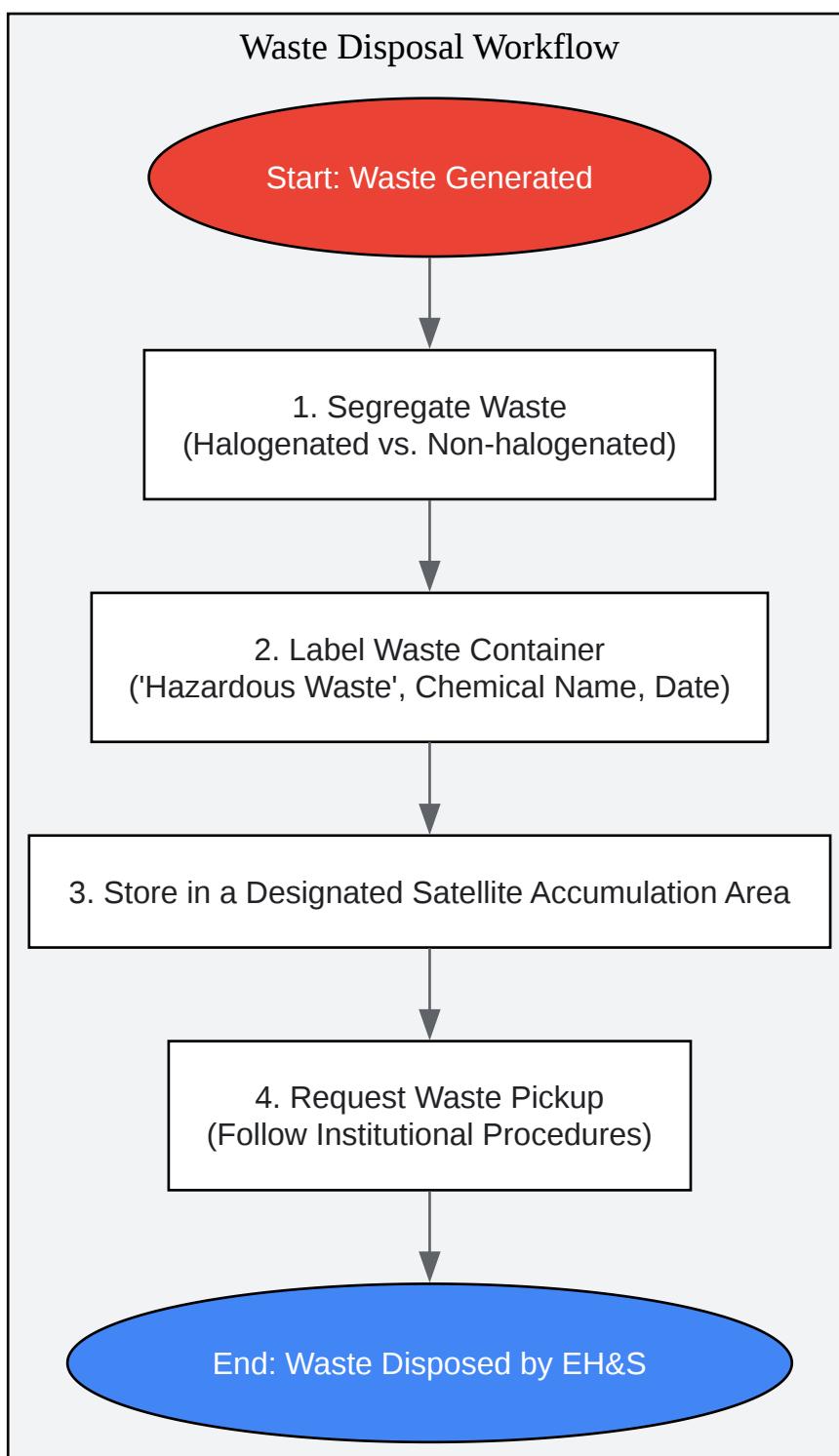
Detailed Procedures:

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Confirm the chemical fume hood is functioning correctly.
 - Assemble all necessary equipment and reagents before handling the chemical.
- Handling:
 - Conduct all manipulations of **4,4-Dimethyl-3-oxo-pentanal** within a certified chemical fume hood.
 - Use only non-sparking tools and explosion-proof equipment. [1] * Ground and bond containers when transferring material to prevent static discharge.
 - Avoid inhalation of vapors and contact with skin and eyes.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area. [1] * Keep away from heat, sparks, open flames, and other ignition sources.
 - Store separately from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.

Disposal Plan

Proper disposal of **4,4-Dimethyl-3-oxo-pentanal** and its contaminated waste is critical to ensure environmental safety and regulatory compliance.

Disposal Workflow:



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Caption: Workflow for the proper disposal of chemical waste.

Detailed Disposal Procedures:

- Waste Collection:
 - Collect waste **4,4-Dimethyl-3-oxo-pentanal** and materials contaminated with it in a dedicated, properly labeled, and chemically compatible container with a secure lid. High-density polyethylene (HDPE) containers are generally suitable. [\[2\]](#) * The container must be clearly labeled as "Hazardous Waste," with the full chemical name and the date of accumulation. [\[2\]](#)
- Disposal Method:
 - The primary and recommended method for the disposal of **4,4-Dimethyl-3-oxo-pentanal** is through a licensed hazardous waste incineration facility. [\[2\]](#) * Do not dispose of this chemical down the drain.
 - Follow all local, state, and federal regulations for hazardous waste disposal.
- In-Lab Treatment (for experienced personnel only):
 - Chemical treatment to neutralize the aldehyde's reactivity may be considered but should only be performed by trained personnel in accordance with institutional and local regulations. [\[2\]](#) * One possible method involves oxidation with potassium permanganate to form a less hazardous carboxylic acid, followed by neutralization. Another method is the formation of a solid bisulfite adduct. These procedures should be tested on a small scale first. [\[2\]](#)

Emergency Procedures

Spill Response:

- Small Spills (in a fume hood):
 - Absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbent material into a sealed container for hazardous waste disposal.

- Decontaminate the area with a suitable solvent, collecting the cleaning materials as hazardous waste.
- Large Spills (or spills outside a fume hood):
 - Evacuate the immediate area and alert others.
 - If the material is flammable, eliminate all ignition sources.
 - Contact your institution's Environmental Health and Safety (EH&S) department immediately.
 - Prevent the spill from entering drains.

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3]* Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops. [3]* Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

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